

2-Benzoyloxybiphenyl: A Technical Guide to Identifiers, Synthesis, and Applications

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Compound of Interest

Compound Name: (2-Phenylphenyl) benzoate

CAS No.: 5449-49-0

Cat. No.: B3053565

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Chemical Identity & Nomenclature

2-Benzoyloxybiphenyl is the benzoate ester of 2-phenylphenol. It serves as a critical substrate in mechanistic organic chemistry, particularly in the study of intramolecular rearrangements (e.g., Fries rearrangement) and as a stabilizer precursor in polymer chemistry.

Core Identifiers

Identifier Type	Value
Chemical Name	2-Benzoyloxybiphenyl
Systematic Name	[1,1'-Biphenyl]-2-yl benzoate
CAS Registry Number	5449-49-0
Molecular Formula	C ₁₉ H ₁₄ O ₂
Molecular Weight	274.32 g/mol
SMILES	O=C(Oc1ccccc1-c2ccccc2)c3ccccc3
InChI	InChI=1S/C19H14O2/c20-19(15-9-5-2-6-10-15)21-18-14-8-4-12-17(18)16-11-3-1-7-13-16/h1-14H
InChIKey	UEVPPUDQJRWOLT-UHFFFAOYSA-N

Synonyms

- (2-Phenylphenyl) benzoate
- Biphenyl-2-yl benzoate
- 2-Biphenyl benzoate[1][2][3][4]
- o-Phenylphenyl benzoate
- Benzoic acid, 2-biphenyl ester

Physicochemical Properties

Understanding the physical state and solubility is essential for isolation and purification protocols.

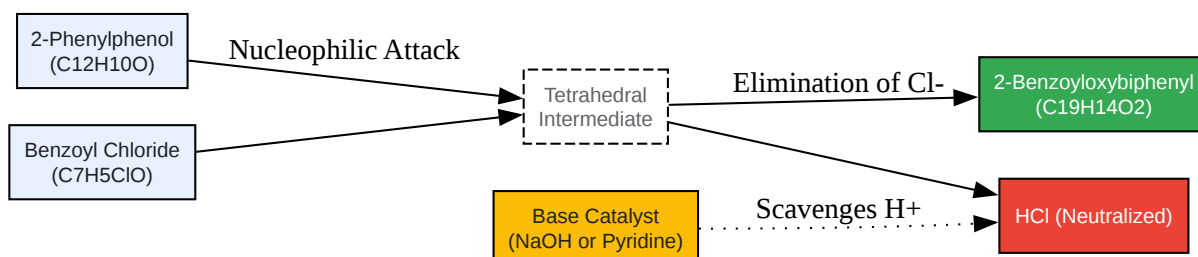
Property	Description
Physical State	Crystalline Solid (typically white to off-white needles)
Melting Point	Approx. 60–65 °C (Consistent with analogous phenyl benzoates; Note: Some databases erroneously cite >200°C, likely referring to the acid precursor)
Boiling Point	~470 °C (Predicted at 760 mmHg)
Solubility	Insoluble: Water Soluble: Chloroform, Dichloromethane, Ethyl Acetate, Hot Ethanol, Toluene
Reactivity	Susceptible to hydrolysis under strong basic/acidic conditions; undergoes Fries rearrangement with Lewis acids.

Synthesis Protocol

The synthesis of 2-benzoyloxybiphenyl is classically achieved via the Schotten-Baumann reaction, utilizing 2-phenylphenol and benzoyl chloride under basic conditions. This method ensures high yield by neutralizing the HCl byproduct immediately.

Reaction Pathway

The following diagram illustrates the esterification mechanism and the subsequent potential rearrangement.



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Figure 1: Schotten-Baumann synthesis pathway for 2-benzoyloxybiphenyl.

Experimental Procedure (Standard Protocol)

Safety Note: Benzoyl chloride is a lachrymator and corrosive. Perform all operations in a fume hood.

- Preparation: Dissolve 10 mmol of 2-phenylphenol in 15 mL of 10% aqueous NaOH solution in a 50 mL Erlenmeyer flask. Ensure complete dissolution (formation of sodium 2-phenylphenoxide).
- Addition: Cool the solution to 0–5 °C in an ice bath. Add 12 mmol (slight excess) of benzoyl chloride dropwise over 10 minutes with vigorous stirring.
 - Why? Vigorous stirring is crucial because the reaction is biphasic (organic chloride vs. aqueous phenoxide).
- Reaction: Remove the ice bath and continue stirring at room temperature for 30–60 minutes. The mixture should remain alkaline (check pH); add more NaOH if necessary to prevent hydrolysis of the product.
- Isolation: A solid precipitate (the ester) will form.
- Purification:
 - Filter the solid under vacuum.[5]
 - Wash with cold water (to remove NaCl and excess base).
 - Wash with cold 5% NaHCO₃ (to remove traces of benzoic acid).
 - Recrystallization: Recrystallize from hot ethanol to obtain pure white needles.

Analytical Characterization

To validate the identity of the synthesized compound, use the following spectroscopic markers.

Infrared Spectroscopy (FT-IR)

- Carbonyl (C=O) Stretch: Strong absorption at 1730–1745 cm^{-1} . This confirms the ester linkage.
- C-O Stretch: Strong bands in the 1200–1270 cm^{-1} region.[6]
- Absence of O-H: Lack of the broad hydroxyl band ($\sim 3300 \text{ cm}^{-1}$) present in the starting 2-phenylphenol.

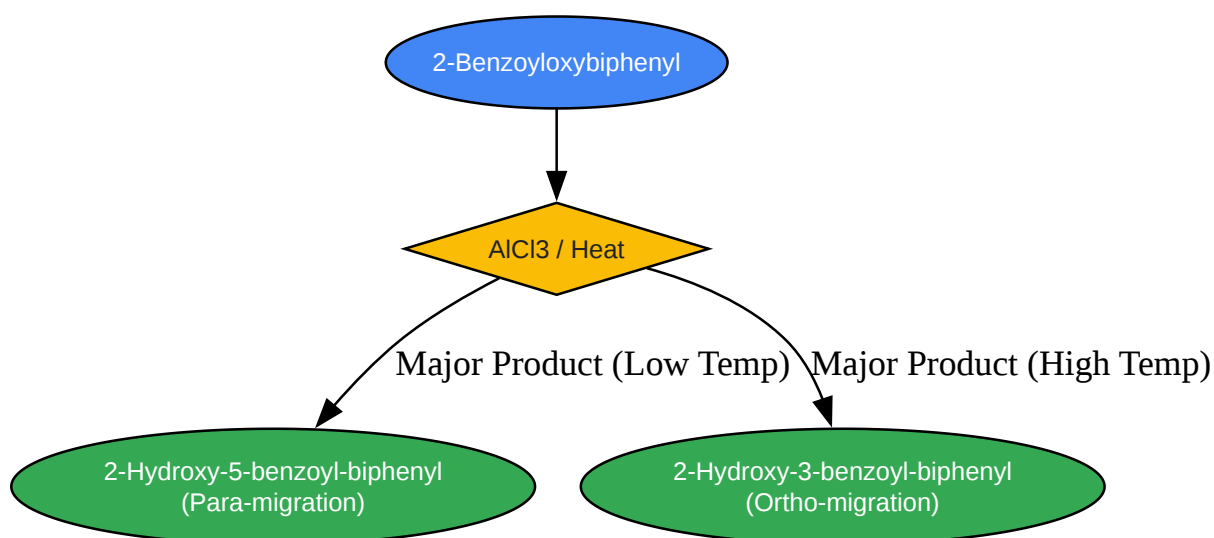
Nuclear Magnetic Resonance (^1H -NMR)

- Solvent: CDCl_3
- Profile: The spectrum will show a complex set of multiplets in the aromatic region (δ 7.1 – 8.2 ppm) corresponding to the 14 aromatic protons.
- Key Distinction: The absence of the phenolic proton signal (typically a broad singlet around 5.0–6.0 ppm, depending on concentration) confirms esterification.

Applications & Reactivity

Fries Rearrangement Substrate

2-Benzoyloxybiphenyl is a classic substrate for the Fries Rearrangement. When treated with Lewis acids (e.g., AlCl_3) at elevated temperatures, it rearranges to form hydroxy-biphenyl phenyl ketones. This is a primary route for synthesizing acyl-substituted biphenyls used in UV absorbers.



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Figure 2: Divergent pathways in the Fries rearrangement of 2-benzoyloxybiphenyl.

Metabolic Probe

Derivatives of phenyl benzoates are often used to study hydrolytic enzymes (esterases) in metabolic pathways, serving as model compounds for more complex drug metabolites.

References

- National Institute of Standards and Technology (NIST). 2-Benzoyloxyacetophenone (Related Structure Data). NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- ResearchGate. Synthesis and Fries Rearrangement of Biphenyl Benzoates. (Contextual citation for Fries Rearrangement protocols). [\[Link\]](#)
- PubChem. 2-Phenylphenol (Precursor Data). PubChem CID 7017. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. scribd.com \[scribd.com\]](#)
- [6. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
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